

Validating the Specificity of Sulfo-Cy5.5 dUTP Labeled Probes: A Comparative Guide

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Compound of Interest

Compound Name: Sulfo-Cy5.5 dUTP

Cat. No.: B15138488

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In the realm of molecular biology, the precise detection of specific nucleic acid sequences is paramount for accurate research and diagnostics. Fluorescently labeled probes are indispensable tools for this purpose, and the choice of fluorophore can significantly impact the specificity and sensitivity of an assay. This guide provides a comprehensive comparison of **Sulfo-Cy5.5 dUTP** with other common fluorescent labels for nucleic acid probes, supported by experimental data and detailed protocols to aid researchers in making informed decisions for their specific applications.

Introduction to Sulfo-Cy5.5 dUTP

Sulfo-Cy5.5 dUTP is a modified deoxyuridine triphosphate that is enzymatically incorporated into DNA probes. It features a sulfonated cyanine 5.5 dye, which emits in the far-red to near-infrared spectrum. This characteristic is advantageous as it minimizes interference from autofluorescence commonly found in biological samples, thereby enhancing the signal-to-noise ratio.^[1] The sulfonate groups increase the water solubility of the dye, which can improve the efficiency and consistency of labeling reactions in aqueous environments.

Alternatives to Sulfo-Cy5.5 dUTP

A variety of alternative fluorescent dyes are available for labeling nucleic acid probes, each with its own set of spectral characteristics, photostability, and cost. Key alternatives include:

- **Other Cyanine Dyes (e.g., Cy3, Cy5):** These are widely used fluorophores with different spectral properties. Cy3 emits in the green-yellow region, while Cy5 emits in the red region.

- **Alexa Fluor Dyes** (e.g., Alexa Fluor 647): This family of dyes is known for its exceptional photostability and brightness. Alexa Fluor 647 is a common alternative to Cy5 and its derivatives due to its spectral similarity.
- **DyLight Dyes** (e.g., DyLight 650): These dyes offer a range of excitation and emission spectra and are known for their high fluorescence intensity. DyLight 650 is spectrally similar to Cy5 and Alexa Fluor 647.[\[2\]](#)[\[3\]](#)
- **ATTO Dyes**: This class of fluorescent labels is recognized for its high photostability and quantum yields.
- **Fluorescein (FAM)**: A traditional green-emitting fluorophore, often used as a baseline for comparison.

Comparative Performance Analysis

The specificity of a labeled probe is its ability to bind to the intended target sequence with minimal off-target binding, or cross-hybridization. This is critical for obtaining reliable and reproducible results. The following tables summarize the key performance characteristics of **Sulfo-Cy5.5 dUTP** in comparison to its alternatives.

Spectral Properties

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Color
Sulfo-Cy5.5	~675 - 684	~694 - 710	Far-Red/Near-Infrared
Cy5	~649	~670	Red
Alexa Fluor 647	~650	~668	Red
DyLight 650	~652	~672	Red [2] [3]
ATTO 647N	~647	~669	Red
Cy3	~550	~570	Green-Yellow
Fluorescein (FAM)	~495	~520	Green

Performance Characteristics

While direct head-to-head quantitative data on the specificity of **Sulfo-Cy5.5 dUTP** against all alternatives in a single study is limited, the following table is compiled from various sources to provide a comparative overview. The performance can be influenced by the experimental conditions and the specific application.

Fluorophore	Relative Brightness	Photostability	Signal-to-Noise Ratio (General)
Sulfo-Cy5.5	High	Good to Excellent ^[1]	High (due to low background in NIR)
Cy5	High	Moderate	Good
Alexa Fluor 647	Very High	Excellent	Very Good
DyLight 650	High	Good	Good
ATTO 647N	Very High	Excellent	Very Good
Cy3	High	Moderate	Good
Fluorescein (FAM)	Moderate	Low	Moderate

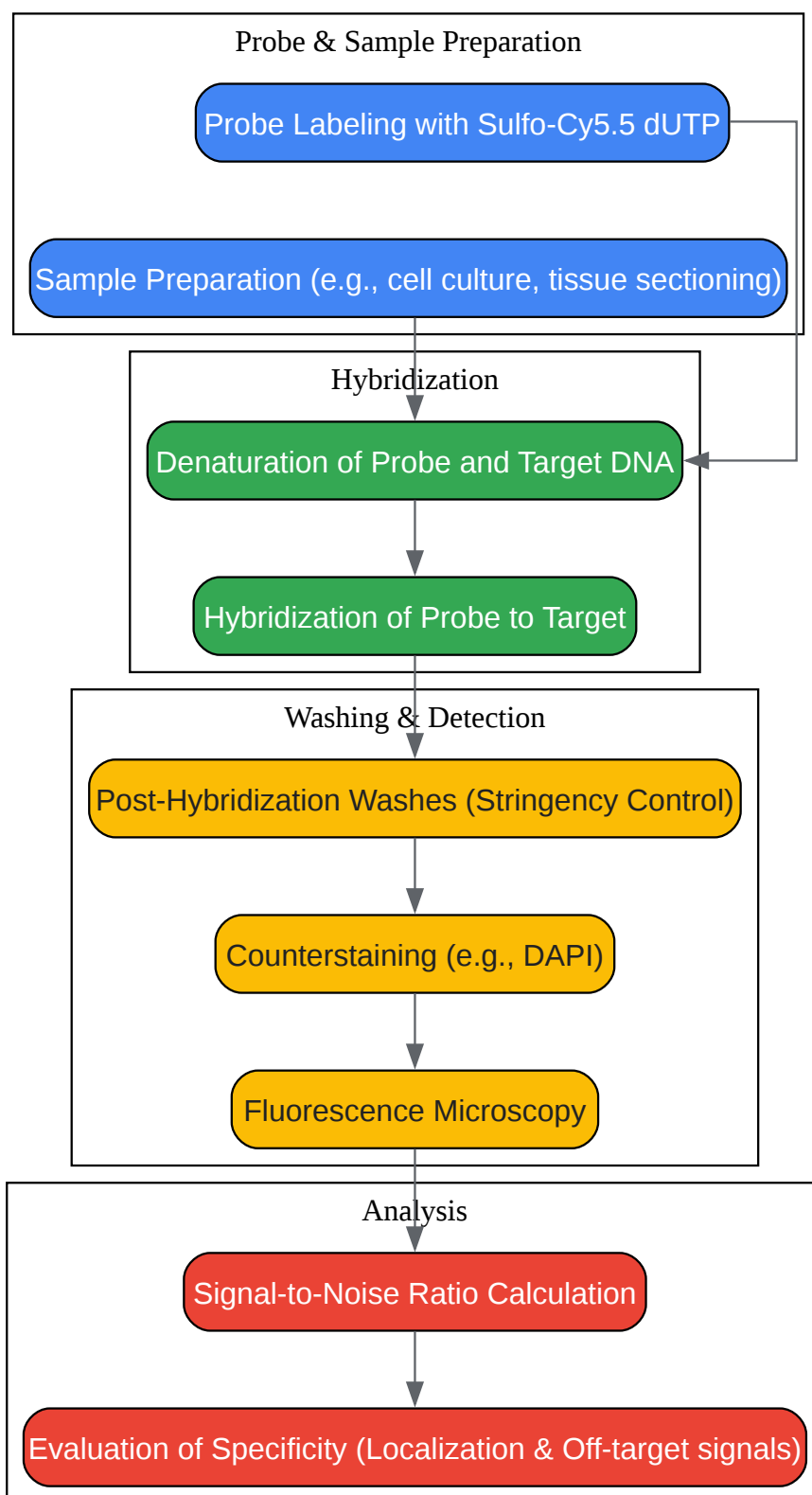
Experimental Protocols for Specificity Validation

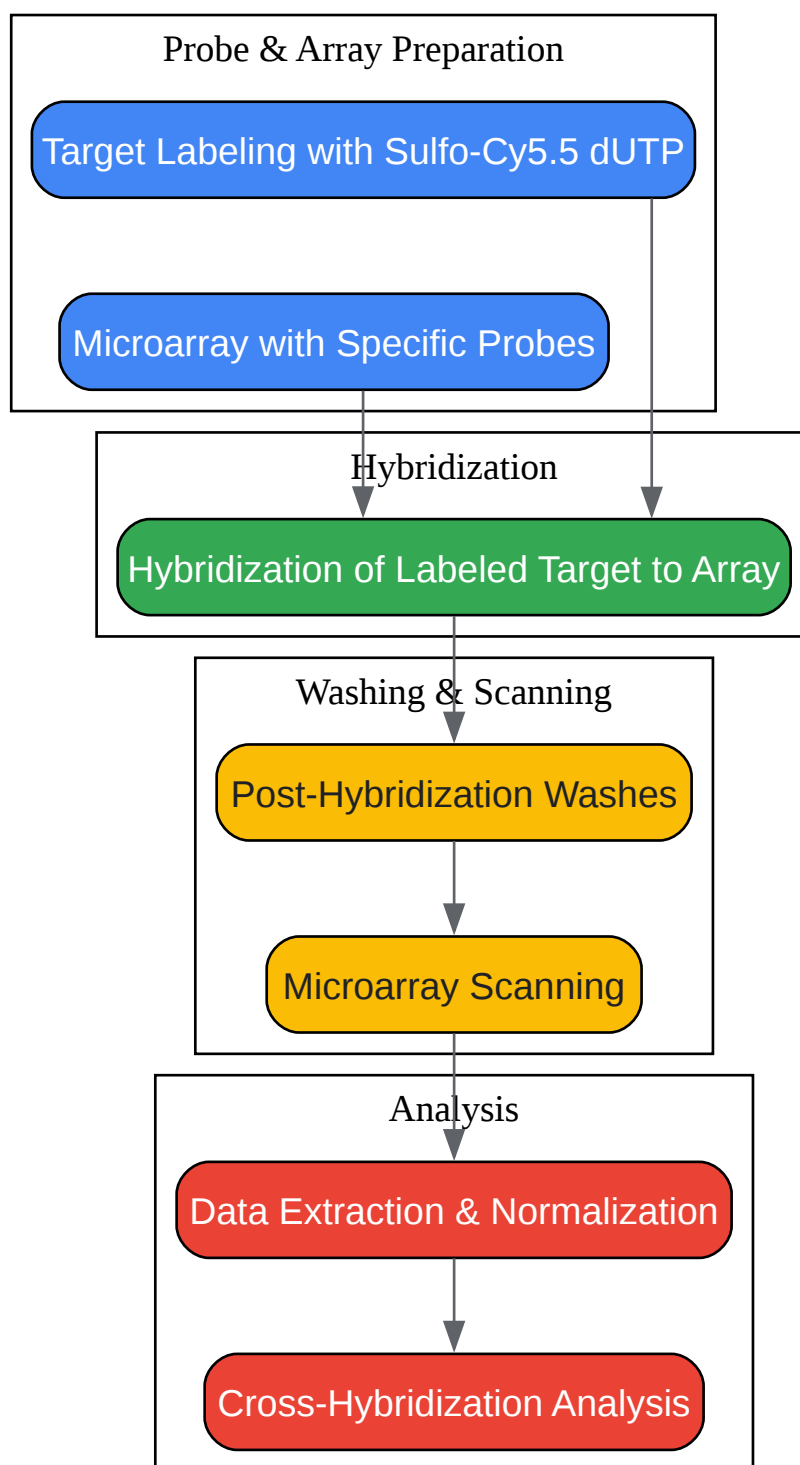
To validate the specificity of a newly labeled probe, several key experiments can be performed. The following are detailed protocols for Fluorescence In Situ Hybridization (FISH) and Microarray analysis, which are common applications for fluorescently labeled probes.

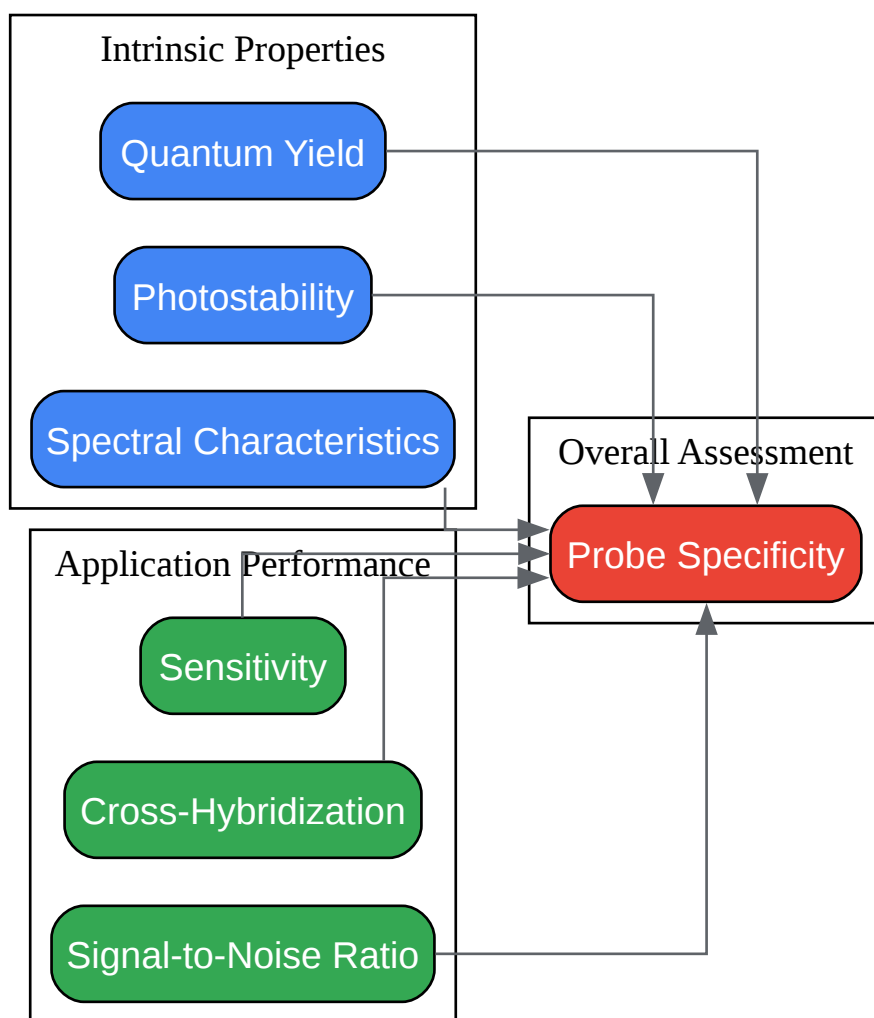
Fluorescence In Situ Hybridization (FISH)

FISH is a powerful technique for visualizing the location of specific DNA sequences within cells and tissues. The specificity of the probe is crucial for accurate localization.

Experimental Workflow for FISH Probe Specificity Validation







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